

Occurrence and Quantitative Distribution of 2-Stearoylglycerol

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Compound of Interest

Compound Name: 2-Monostearin

Cat. No.: B051691

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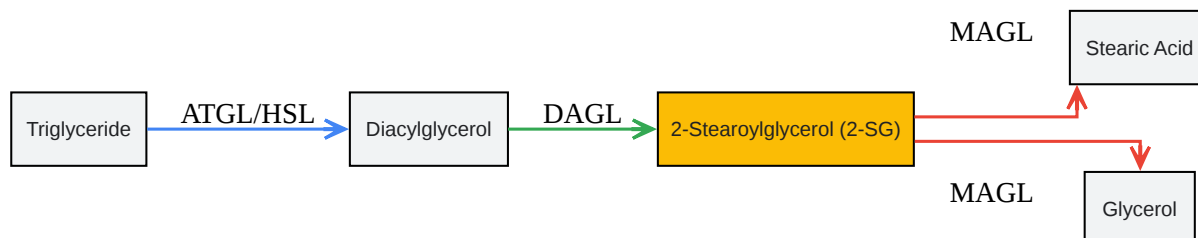
2-Stearoylglycerol is a monoacylglycerol that has been identified as an endogenous ligand of the cannabinoid receptors, although it binds with lower affinity than 2-arachidonoylglycerol (2-AG). Its presence has been confirmed in various mammalian tissues, where it is involved in lipid signaling and metabolism.

Quantitative data from various studies are summarized below, providing a comparative overview of 2-SG concentrations in different biological matrices.

Biological Matrix	Species	Concentration	Notes
Brain	Mouse	1.8 ± 0.2 nmol/g	Levels can be influenced by diet.
Brain	Rat	23.9 ± 5.8 pmol/mg protein	Found to be a potent activator of TRPV4 channels.
Liver	Mouse	1.1 ± 0.1 nmol/g	-
Adipose Tissue	Mouse	0.9 ± 0.1 nmol/g	-
Small Intestine	Mouse	-	Identified as a product of fat digestion.
Pancreatic Islets	Mouse	-	Potentiates glucose-stimulated insulin secretion.

Metabolic Pathways of 2-Stearoylglycerol

The biosynthesis and degradation of 2-stearoylglycerol are intrinsically linked to the metabolic pathways of glycerolipids. The primary route for its formation is through the hydrolysis of triglycerides and diacylglycerols, while its degradation releases stearic acid and glycerol.



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Caption: Biosynthesis and degradation of 2-Stearoylglycerol.

Experimental Protocols for 2-Stearoylglycerol Analysis

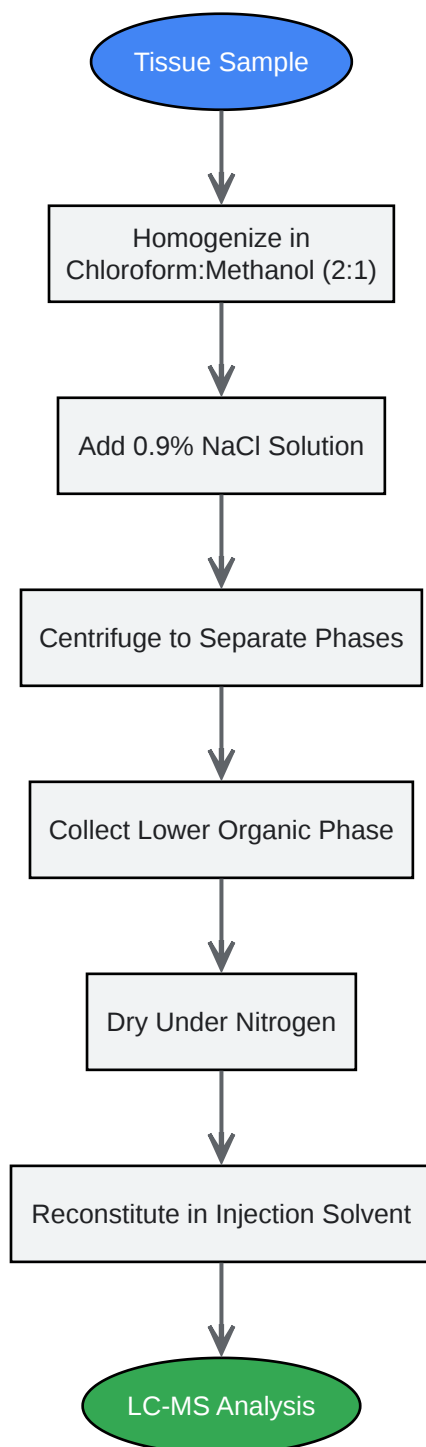
The accurate quantification of 2-stearoylglycerol in biological samples is critical for understanding its physiological roles. The following outlines a standard workflow for the extraction and analysis of 2-SG using liquid chromatography-mass spectrometry (LC-MS).

Lipid Extraction from Tissues

A common method for extracting lipids, including 2-SG, from tissue samples is the Folch method or variations thereof.

- **Homogenization:** Tissue samples are homogenized in a chloroform/methanol mixture (2:1, v/v).
- **Phase Separation:** A salt solution (e.g., 0.9% NaCl) is added to the homogenate to induce phase separation.
- **Lipid Collection:** The lower organic phase, containing the lipids, is collected.

- **Drying and Reconstitution:** The solvent is evaporated under a stream of nitrogen, and the lipid extract is reconstituted in a suitable solvent for LC-MS analysis.



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Caption: Workflow for the extraction of 2-Stearoylglycerol.

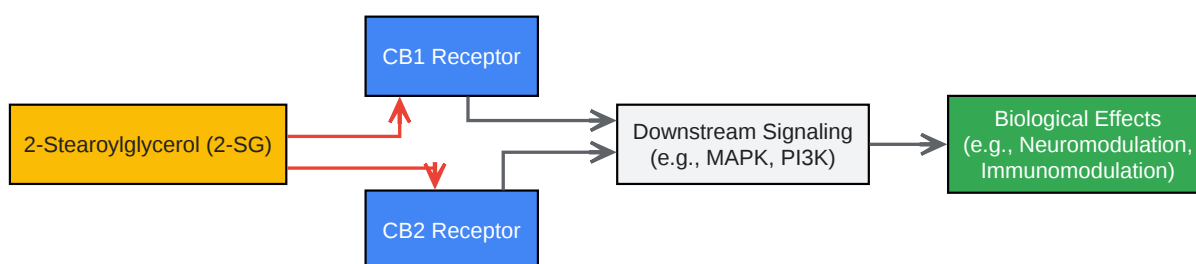
Quantification by LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for the sensitive and specific quantification of 2-SG.

- **Chromatography:** Reverse-phase chromatography is typically employed to separate 2-SG from other lipid species. A C18 column is commonly used with a gradient elution of water and an organic solvent (e.g., acetonitrile or methanol) containing a modifier like formic acid or ammonium acetate.
- **Mass Spectrometry:** Electrospray ionization (ESI) in positive mode is used to ionize 2-SG. Quantification is achieved using multiple reaction monitoring (MRM), where specific precursor-to-product ion transitions are monitored. For 2-SG, a common transition is the loss of the stearoyl group from the protonated molecule.
- **Internal Standard:** A deuterated analog of 2-SG (e.g., 2-stearoyl-d₅-glycerol) is typically used as an internal standard to correct for matrix effects and variations in extraction efficiency and instrument response.

Signaling and Biological Roles

While often overshadowed by 2-AG, 2-SG has been shown to exert biological effects, primarily through its interaction with cannabinoid receptors and other cellular targets.



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Caption: Simplified signaling pathway of 2-Stearoylglycerol.

The continued investigation into the natural occurrence and biological functions of 2-stearoylglycerol will undoubtedly uncover new roles for this lipid mediator in health and

disease, potentially opening new avenues for therapeutic intervention.

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